

Personal protective equipment for handling 3-Diethylamino-1-propanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Diethylamino-1-propanol

Cat. No.: B1329568

[Get Quote](#)

Essential Safety and Handling Guide for 3-Diethylamino-1-propanol

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **3-Diethylamino-1-propanol**. Adherence to these procedures is vital for ensuring laboratory safety and operational integrity.

Hazard Summary

3-Diethylamino-1-propanol is a combustible liquid that can cause severe skin burns, and eye damage, and may cause respiratory irritation.^[1] It is also harmful if swallowed or in contact with the skin.^[1]

Personal Protective Equipment (PPE)

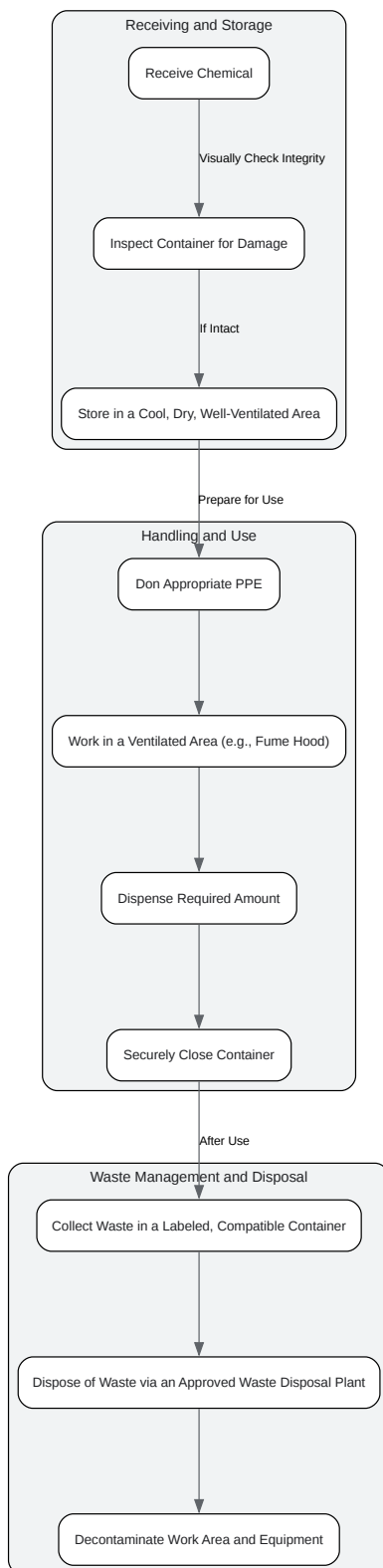
The following personal protective equipment is mandatory when handling **3-Diethylamino-1-propanol**:

PPE Category	Specification	Standard Compliance
Eye and Face Protection	Safety glasses with side-shields, or chemical goggles. A face shield may be required if splashing is possible.	OSHA 29 CFR 1910.133 or European Standard EN166. [1]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and appropriate protective clothing to prevent skin exposure.	
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter (e.g., type ABEK) should be used if exposure limits are exceeded, or irritation is experienced. [2]	OSHA 29 CFR 1910.134 or European Standard EN 149. [1]

Operational and Disposal Plans

A systematic approach to handling and disposal is critical. The following workflow outlines the key steps from receiving the chemical to its final disposal.

Workflow for Handling 3-Diethylamino-1-propanol



[Click to download full resolution via product page](#)

*Workflow for Handling **3-Diethylamino-1-propanol***

Step-by-Step Experimental Protocol

1. Preparation and Precautionary Measures:

- Ensure that an eyewash station and safety shower are readily accessible.[\[1\]](#)
- Work in a well-ventilated area, preferably within a chemical fume hood.
- Don all required personal protective equipment as specified in the table above.

2. Handling and Dispensing:

- Ground all equipment when handling the product to prevent static discharge.
- Carefully open the container, avoiding inhalation of vapors.
- Dispense the required amount of **3-Diethylamino-1-propanol**.
- Immediately and securely close the container after use.
- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)

3. Spill Management:

- In case of a spill, evacuate the area.
- Remove all sources of ignition.[\[3\]](#)
- Absorb the spill with an inert, non-combustible material such as sand, earth, or vermiculite.
[\[3\]](#)
- Collect the absorbed material using non-sparking tools and place it in a suitable, closed container for disposal.[\[3\]](#)

4. First Aid Procedures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower.
[\[1\]](#) Wash contaminated clothing before reuse.[\[1\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[\[1\]](#) Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[4\]](#)

5. Disposal:

- All waste, including contaminated absorbent materials, must be considered hazardous.

- Dispose of the chemical waste and contaminated materials through a licensed and approved waste disposal company.[1]
- Consult local, state, and federal hazardous waste regulations to ensure complete and accurate classification and disposal.[5]

Quantitative Data Summary

Property	Value
CAS Number	622-93-5[2]
Molecular Formula	C7H17NO[6]
Molecular Weight	131.22 g/mol [2]
Appearance	Colorless to clear yellow liquid[4][5]
Boiling Point	81-83 °C @ 15 mmHg[2]
Density	0.884 g/mL at 25 °C[2]
Flash Point	66 °C / 150.8 °F (closed cup)[2]
Refractive Index	n20/D 1.4435[2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. 3-Diethylamino-1-propanol 95 622-93-5 [sigmaaldrich.com]
- 3. 3-DIETHYLAMINOPROPYLAMINE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 4. 3-DIETHYLAMINO-1-PROPANOL - Safety Data Sheet [chemicalbook.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]

- 6. 3-(Diethylamino)-1-propanol | C7H17NO | CID 12159 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling 3-Diethylamino-1-propanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1329568#personal-protective-equipment-for-handling-3-diethylamino-1-propanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com